(+)-Alpha-tocopherol sulfo-nhs succinate synthesis protocol

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Compound of Interest

Compound Name:	*(+)-Alpha-tocopherol sulfo-nhs succinate*
CAS No.:	*1644658-47-8*
Cat. No.:	*B1384067*

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This guide outlines the high-precision synthesis and activation of (+)-

-Tocopherol Sulfo-NHS Succinate, a potent amphiphilic intermediate used in bioconjugation and targeted drug delivery systems (e.g., immunoliposomes).

Executive Summary

The synthesis involves a two-phase chemical workflow.[1][2][3][4][5][6] Phase 1 converts the lipophilic (+)-

-tocopherol into its carboxylated derivative,

-Tocopherol Succinate (

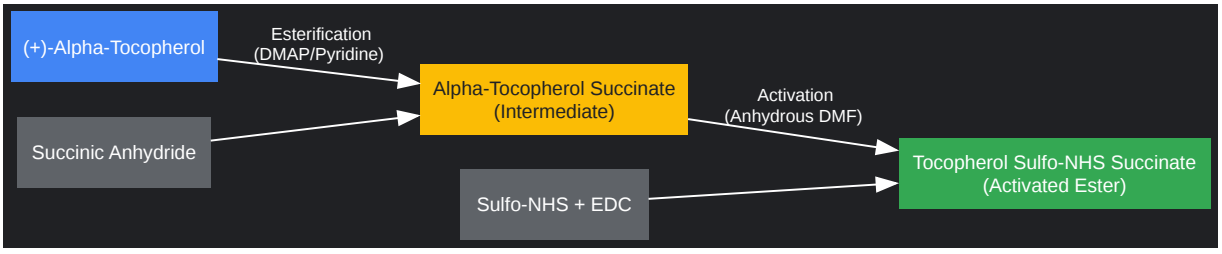
-TOS). Phase 2 activates the free carboxylic acid using EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide) and Sulfo-NHS (N-hydroxysulfosuccinimide).

Critical Technical Note: Unlike standard NHS esters, the Sulfo-NHS variant introduces a charged sulfonate group.[7] This creates a unique solubility challenge: the tocopherol tail is

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highly lipophilic, while the Sulfo-NHS head is hydrophilic. Successful synthesis requires a specific anhydrous polar aprotic solvent system (DMSO or DMF) to maintain solubility for both domains without triggering hydrolysis.

Retrosynthetic Pathway Visualization



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Figure 1: Two-step synthetic pathway from native Vitamin E to the activated Sulfo-NHS ester.

Phase 1: Synthesis of -Tocopherol Succinate (-TOS)

Goal: Functionalize the hydroxyl group of Vitamin E to provide a reactive carboxylic acid handle.

Reagents & Equipment

- Substrate: (+)-

  -Tocopherol (Type VI, >95% purity).
- Acylating Agent: Succinic Anhydride (1.5 Molar Equivalents).
- Catalyst: 4-Dimethylaminopyridine (DMAP) (0.1 eq).
- Solvent: Anhydrous Pyridine (or Dichloromethane with Triethylamine).
- Atmosphere: Dry Nitrogen (

).

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Protocol Steps

- Dissolution: In a flame-dried round-bottom flask, dissolve 10g of (+)-

  -tocopherol in 50mL of anhydrous pyridine under

  .
- Acylation: Add Succinic Anhydride (1.5 eq) and DMAP (0.1 eq).
- Reflux: Stir the reaction at 60°C for 4–6 hours. Monitor via TLC (Mobile phase: Hexane/Ethyl Acetate 8:2). The starting material (

) should disappear, replaced by the succinate (

).
- Quenching & Workup:
  - Evaporate pyridine under reduced pressure (Rotavap).
  - Redissolve residue in Ethyl Acetate.[8]
  - Acid Wash (Critical): Wash 3x with 1M HCl to remove residual pyridine and DMAP.
  - Wash with brine, dry over

    , and concentrate.[8]
- Crystallization: Recrystallize from cold Hexane/Acetone or Methanol to yield white waxy crystals.
  - Yield Target: >90%.[4][5][9]
  - Validation: FTIR should show a carbonyl stretch at ~1710

    (COOH) and ~1740

    (Ester).

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Phase 2: Activation with Sulfo-NHS (The Core Protocol)

Goal: Convert the stable

-TOS into the highly reactive Sulfo-NHS ester for bioconjugation.

Scientific Rationale: Standard NHS esters are hydrophobic. Using Sulfo-NHS adds a negative charge, allowing the final conjugate to interact with amines in aqueous buffers without using high percentages of organic co-solvents later. However, the synthesis must be anhydrous to prevent immediate hydrolysis.

Reagents

Reagent	Role	Stoichiometry
-TOS (from Phase 1)	Precursor	1.0 eq
EDC (HCl salt)	Zero-length crosslinker	1.5 eq
Sulfo-NHS	Hydrophilic leaving group	1.5 eq
Dry DMF or DMSO	Universal Solvent	~10 mL per gram of TOS

Step-by-Step Methodology

- Preparation of Anhydrous Environment:
  - Use a flame-dried flask purged with Nitrogen. Moisture is the enemy of the active ester.
  - Solvent Choice: Use Anhydrous DMF (Dimethylformamide). DCM cannot be used as Sulfo-NHS is insoluble in it; Water cannot be used as it hydrolyzes the ester.
- Activation Reaction:
  - Dissolve

    -TOS (1.0 eq) in Anhydrous DMF.

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- Add EDC (1.5 eq) and stir for 5 minutes to initiate the O-acylisourea intermediate formation.
- Add Sulfo-NHS (1.5 eq). The solution should remain clear or slightly cloudy.
- Reaction Time: Stir at Room Temperature (20-25°C) for 4 to 12 hours.

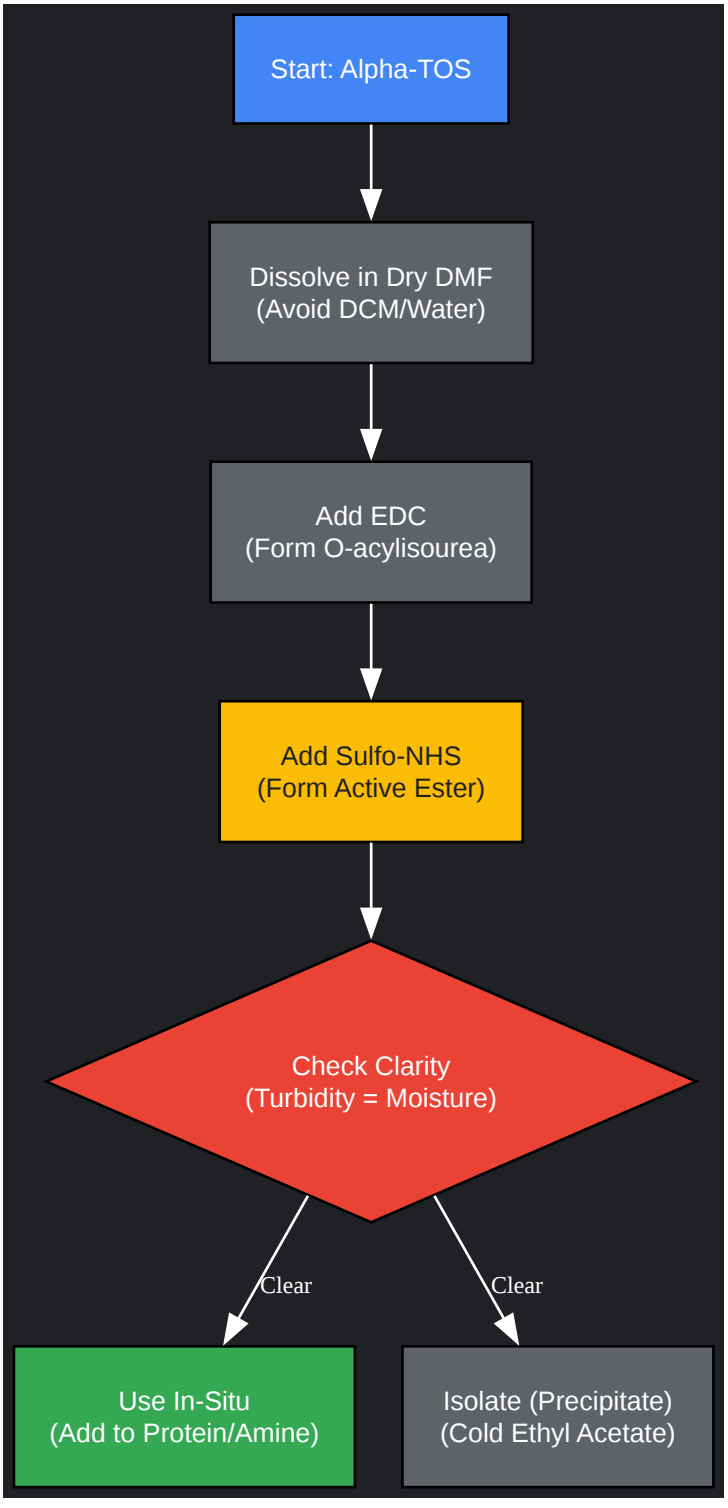
- Decision Branch: Isolation vs. In-Situ Use
  - Note: Sulfo-NHS esters of lipids are surfactants and highly hygroscopic. Isolation is difficult and often degrades activity. In-situ utilization is the industry standard.

  Option A: In-Situ Conjugation (Recommended)
  - Do not isolate. Aliquot the reaction mixture (in DMF) directly into your aqueous protein/amine buffer (pH 7.4). Ensure the final DMF concentration is <10% to prevent protein denaturation.

  Option B: Isolation (If strictly required for storage)
  - Precipitation: Pour the DMF reaction mixture into ice-cold anhydrous Ethyl Acetate (10x volume). The amphiphilic Sulfo-NHS ester should precipitate (or form an oil) while unreacted lipophilic components remain soluble.
  - Centrifugation: Spin down at 5000g, 4°C.
  - Drying: Decant and dry under high vacuum immediately. Store at -20°C under Argon with desiccant.

Experimental Workflow & Troubleshooting

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Figure 2: Decision logic for solvent selection and downstream processing.

Troubleshooting Table

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Observation	Root Cause	Corrective Action
Precipitation during reaction	Sulfo-NHS insolubility	Switch to dry DMSO or increase DMF volume.
Low Conjugation Efficiency	Hydrolysis of Ester	Ensure solvents are anhydrous. Use fresh EDC.
Product is sticky/oily	Amphiphilic nature	This is normal. Triturate with cold diethyl ether to solidify.

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